

Solubility of Ethyl Carbazate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Ethyl carbazate

Cat. No.: B149075

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Abstract

Ethyl carbazate is a versatile reagent in organic synthesis, serving as a key building block for a wide array of heterocyclic compounds and as a common intermediate in the pharmaceutical and agrochemical industries. Its efficacy in these applications is often contingent on its solubility characteristics in various organic solvents. This technical guide provides a comprehensive overview of the available qualitative solubility information for **ethyl carbazate** and outlines detailed experimental protocols for its purification through recrystallization, a process intrinsically linked to its solubility properties. Due to the limited availability of precise quantitative solubility data in published literature, this guide also presents a standardized methodology for determining the solubility of **ethyl carbazate**, enabling researchers to generate crucial data for their specific applications.

Introduction

Ethyl carbazate ($\text{H}_2\text{NNHCOOC}_2\text{H}_5$), also known as ethyl hydrazinocarboxylate, is a white to off-white crystalline solid with a melting point in the range of 44-47 °C. Its chemical structure, featuring both a hydrazine and an ester functional group, imparts it with a unique reactivity profile, making it a valuable precursor in the synthesis of pharmaceuticals, such as thrombin inhibitors, and other specialized chemicals. The solubility of **ethyl carbazate** in organic solvents is a critical parameter for reaction kinetics, process design, purification, and formulation development.

While extensive quantitative solubility data across a range of solvents and temperatures is not readily available in the public domain, qualitative information from synthetic procedures and purification methods provides valuable insights into suitable solvent systems.

Qualitative Solubility Profile

Based on a comprehensive review of chemical literature and safety data sheets, the following qualitative solubility information for **ethyl carbazate** has been compiled. It is important to note that these are general observations, and the actual solubility can be significantly influenced by the purity of both the solute and the solvent, as well as the presence of any additives.

Table 1: Qualitative Solubility of **Ethyl Carbazate** in Common Organic Solvents

Solvent Class	Solvent	Qualitative Solubility	Notes
Water	Water	Very Soluble[1][2][3]	Forms hydrogen bonds with water molecules.
Alcohols	Methanol	Soluble	Often used in recrystallization procedures.
Ethanol	Soluble, especially when heated[4]	Commonly used as a reaction solvent. Recrystallization is also performed from ethanol or ethanol/water mixtures.	
Propanol	Likely Soluble	Expected to have similar solubility to ethanol.	
Butanol	Likely Soluble	Expected to have similar solubility to ethanol.	
Ketones	Acetone	Soluble	Mentioned as a solvent for recrystallization.
Methyl Ethyl Ketone	Likely Soluble	Expected to have similar solubility to acetone.	
Esters	Ethyl Acetate	Soluble	Used as a reaction solvent.
Ethers	Diethyl Ether	Sparingly Soluble	Used in some purification procedures to

precipitate the product.

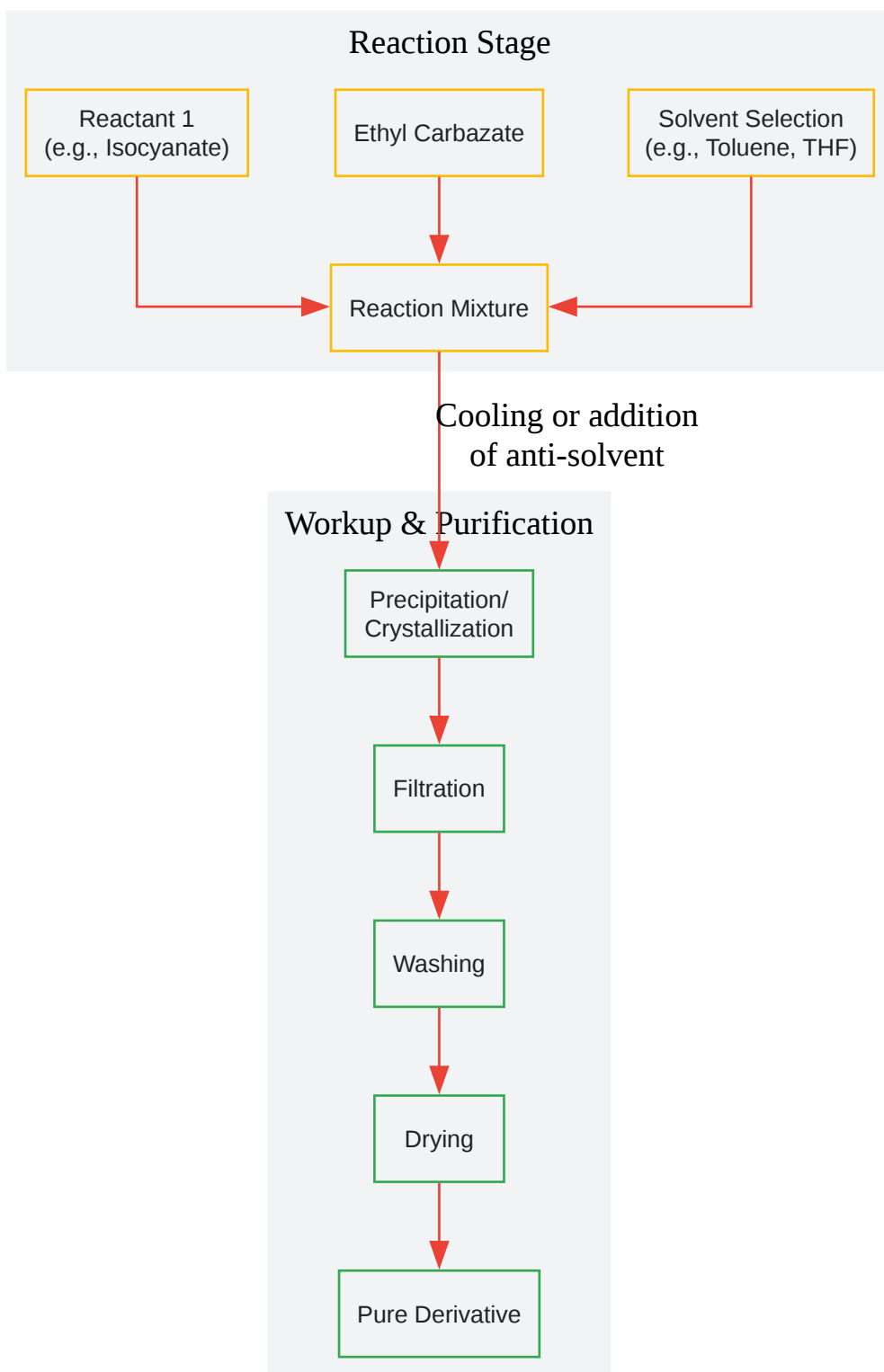
Tetrahydrofuran (THF)	Soluble	Utilized as a reaction solvent in various syntheses.	
Chlorinated Solvents	Dichloromethane	Soluble	
Chloroform	Soluble		
Aromatic Hydrocarbons	Toluene	Soluble, particularly when heated	Employed as a solvent in several synthetic protocols.
Xylene	Likely Soluble when heated	Expected to have similar solubility to toluene.	
Aliphatic Hydrocarbons	Hexane	Sparingly Soluble/Insoluble	Often used as an anti-solvent for precipitation or washing.
Petroleum Ether	Sparingly Soluble/Insoluble	Used for recrystallization, indicating low solubility at room temperature.	

Experimental Protocols

The purification of **ethyl carbazate** is commonly achieved through recrystallization, a technique that relies on the differential solubility of the compound in a hot versus a cold solvent.

General Recrystallization Protocol

This protocol outlines the fundamental steps for the recrystallization of **ethyl carbazate**. The choice of solvent is critical and should be determined based on preliminary solubility tests.



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